

# 1-bromo-3-phenoxybenzene chemical properties and structure

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## Compound of Interest

Compound Name: 1-Bromo-3-phenoxybenzene

Cat. No.: B129693

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## An In-depth Technical Guide to 1-bromo-3-phenoxybenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and safety information for **1-bromo-3-phenoxybenzene**. The information is intended to support research, development, and safety management for professionals working with this compound.

## Chemical Identity and Structure

**1-bromo-3-phenoxybenzene** is an aromatic ether with a bromine substituent. Its chemical structure consists of a phenoxy group attached to a brominated benzene ring at the meta position.

Chemical Structure:

Figure 1: Chemical structure of **1-bromo-3-phenoxybenzene**.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	1-bromo-3-phenoxybenzene
CAS Number	6876-00-2[1]
Molecular Formula	C <sub>12</sub> H <sub>9</sub> BrO[2]
Molecular Weight	249.10 g/mol
InChI Key	AHDAKFFMKLQPTD-UHFFFAOYSA-N
SMILES	BrC1=CC=CC(OC2=CC=CC=C2)=C1[1]
Synonyms	3-Bromodiphenyl ether, m-Bromophenyl phenyl ether, 3-Phenoxyphenyl bromide

## Physicochemical Properties

**1-bromo-3-phenoxybenzene** is a colorless liquid at room temperature.[2] A summary of its key physicochemical properties is presented below.

Table 2: Physicochemical Properties

Property	Value	Source
Physical State	Liquid	[2]
Boiling Point	200-203 °C (at 50 Torr)	[2]
Density	1.371 - 1.3944 g/cm <sup>3</sup>	[2][3]
Refractive Index	1.6076 (at 20°C)	[2]
Flash Point	>110 °C	[2]
Solubility	Sparingly soluble in chloroform, slightly soluble in ethyl acetate, sparingly soluble in methanol.	[2]

## Synthesis

A common and effective method for the synthesis of **1-bromo-3-phenoxybenzene** is the Ullmann condensation, a copper-catalyzed reaction between an aryl halide and an alcohol or phenol.

## Experimental Protocol: Microwave-Assisted Ullmann Condensation

This protocol describes a microwave-assisted synthesis of **1-bromo-3-phenoxybenzene**.<sup>[2]</sup>

Reactants and Reagents:

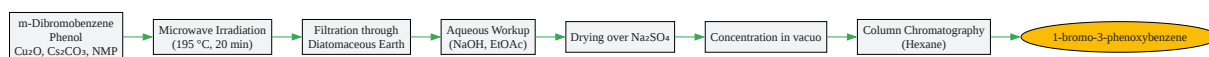
- m-Dibromobenzene
- Phenol
- Copper(I) oxide ( $\text{Cu}_2\text{O}$ )
- Cesium carbonate ( $\text{Cs}_2\text{CO}_3$ )
- N-Methylpyrrolidone (NMP)
- Ethyl acetate (EtOAc)
- 1N Sodium hydroxide (NaOH) solution
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Diatomaceous earth
- Hexane

Procedure:

- A mixture of m-dibromobenzene (3 g, 12.75 mmol), phenol (1 g, 10.6 mmol), copper(I) oxide (152 mg, 1 mmol), and cesium carbonate (3.46 g, 10.6 mmol) is dissolved in 8 mL of N-methylpyrrolidone (NMP).<sup>[2]</sup>

- The reaction mixture is subjected to microwave irradiation at 195 °C for 20 minutes.[2]
- Upon completion, the heterogeneous mixture is filtered through a bed of diatomaceous earth, and the residue is washed with ethyl acetate (1 x 20 mL).[2]
- The filtrate is diluted with 1N sodium hydroxide solution (200 mL) and subsequently extracted with ethyl acetate (3 x 100 mL).[2]
- The organic phases are combined, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to yield the crude product as a yellow oil.[2]
- The crude product is purified by column chromatography using 100% hexane as the eluent to afford **1-bromo-3-phenoxybenzene** as a colorless oil (1.4 g, 53% yield).[2]

Logical Workflow for Ullmann Condensation:



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Figure 2: Workflow for the synthesis of **1-bromo-3-phenoxybenzene**.

## Spectroscopic Data

Spectroscopic data is essential for the structural confirmation and purity assessment of **1-bromo-3-phenoxybenzene**. While specific experimental spectra are not readily available in all public databases, typical analytical techniques would include NMR, IR, and mass spectrometry. Commercial suppliers often provide access to this data upon request.[4][5]

Anticipated Spectroscopic Features:

- <sup>1</sup>H NMR: Signals corresponding to the aromatic protons on both the brominated and phenoxy rings would be expected in the aromatic region of the spectrum.

- <sup>13</sup>C NMR: Resonances for the twelve carbon atoms of the molecule would be observed, with distinct chemical shifts for the carbon attached to bromine and the carbons of the ether linkage.
- FT-IR: Characteristic absorption bands for C-O-C (ether) stretching, C-Br stretching, and aromatic C-H and C=C stretching would be present.
- Mass Spectrometry: The mass spectrum would show a molecular ion peak corresponding to the molecular weight of the compound, with a characteristic isotopic pattern due to the presence of the bromine atom. A prominent fragment would be observed at m/z 250 (M+1).  
[2]


## Safety and Handling


**1-bromo-3-phenoxybenzene** is classified as a hazardous substance and requires careful handling in a laboratory setting.

Table 3: GHS Hazard Information

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[3]
Serious Eye Damage/Irritation	1	H318: Causes serious eye damage[3]
Skin Sensitization	1	H317: May cause an allergic skin reaction[3]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[3]
Hazardous to the Aquatic Environment, Long-term Hazard	2	H411: Toxic to aquatic life with long lasting effects[3]

GHS Pictograms:

 alt text

 alt text alt text

Signal Word: Danger[2][3]

Precautionary Statements:

- Prevention: Avoid breathing dust/fume/gas/mist/vapors/spray. Avoid release to the environment. Wear protective gloves/ eye protection/ face protection.[3]
- Response: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.[3]
- Storage: Store in a well-ventilated place. Keep container tightly closed.[6]
- Disposal: Dispose of contents/container to an approved waste disposal plant.

Safe Handling Recommendations:

- Work in a well-ventilated area, preferably under a chemical fume hood.[6]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[6]
- Avoid contact with skin and eyes.
- Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.  
[6]

This technical guide provides a summary of the available information on **1-bromo-3-phenoxybenzene**. Researchers and professionals are encouraged to consult the original source documents and safety data sheets for more detailed information.

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